

Unveiling DBG-3A Dihexyl Mesylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *DBG-3A Dihexyl Mesylate*

Cat. No.: *B15354740*

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This technical guide provides an in-depth overview of **DBG-3A Dihexyl Mesylate**, a known impurity of the direct thrombin inhibitor, Dabigatran etexilate. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical identity, analytical methodologies for its detection, and the pharmacological context of its parent compound.

Chemical Identity

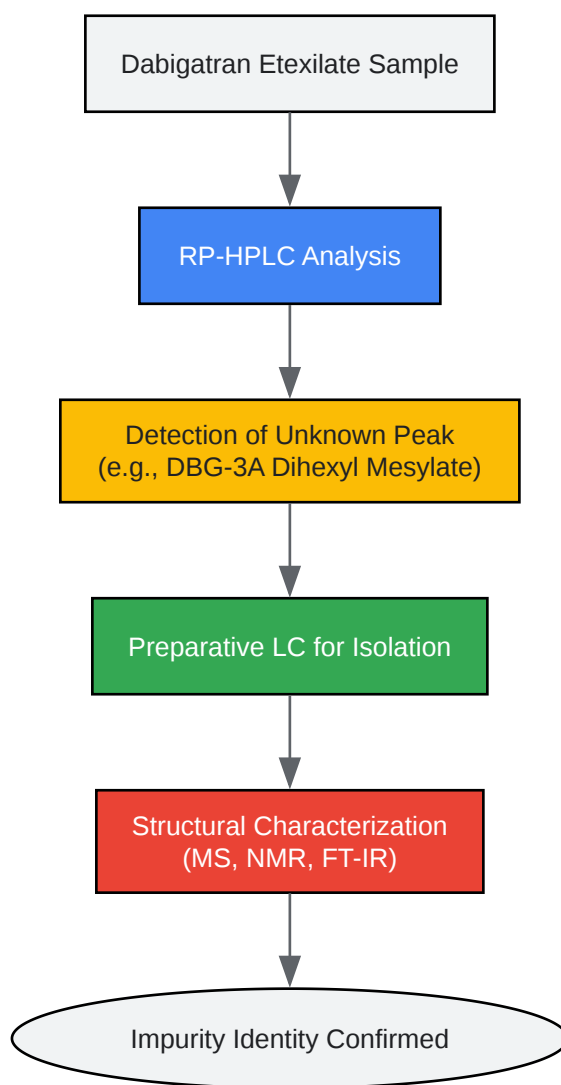
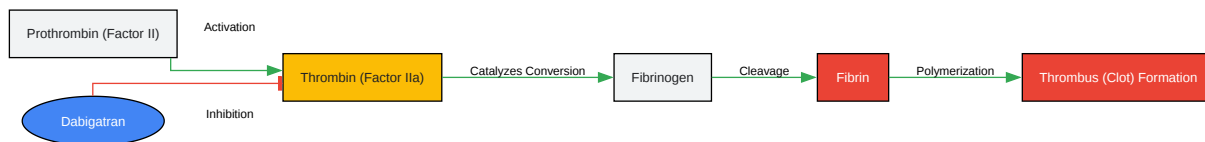
Identifier	Value
Compound Name	DBG-3A Dihexyl Mesylate
CAS Number	1643392-59-9[1][2]
Synonyms	(Z)-Ethyl 3-(3-(((Hexyloxy)carbonyl)amino)-4-(2-((4-(N'-((hexyloxy)carbonyl)carbamimidoyl)phenyl)amino)-N-methylacetamido)-N-(pyridin-2-yl)benzamido)propanoate methanesulfonate[1]
Molecular Formula	C41H55N7O8•(CH4O3S)[1]
Molecular Weight	869.4 g/mol [1]

Pharmacological Context: The Role of Dabigatran

DBG-3A Dihexyl Mesylate is an impurity associated with Dabigatran etexilate, a potent, reversible, and competitive direct thrombin inhibitor.[3] Thrombin (Factor IIa) is a critical serine protease in the coagulation cascade, responsible for the conversion of fibrinogen to fibrin, which forms the structural basis of a blood clot. By directly binding to the active site of both free and clot-bound thrombin, Dabigatran effectively blocks this conversion, thereby preventing thrombus formation.[3] This targeted mechanism of action provides a predictable anticoagulant effect.

Signaling Pathway of Dabigatran's Anticoagulant Action

The following diagram illustrates the central role of thrombin in the coagulation cascade and the inhibitory action of Dabigatran.



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